

1,2,5-Trichloronaphthalene: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1,2,5-Trichloronaphthalene

Cat. No.: B15289549

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known safety and handling precautions for **1,2,5-trichloronaphthalene**. It is intended for use by professionals in research and development who may handle this compound. Due to a lack of specific toxicological data for the 1,2,5-isomer, this document draws upon information for trichloronaphthalenes as a group and other polychlorinated naphthalenes (PCNs) to provide a conservative safety profile.

Chemical and Physical Properties

1,2,5-Trichloronaphthalene is a member of the polychlorinated naphthalene (PCN) family. PCNs are known for their chemical stability and persistence in the environment. Commercial PCN products are often mixtures of various congeners and can range from oily liquids to waxy solids.

Table 1: Physicochemical Properties of **1,2,5-Trichloronaphthalene**

Property	Value	Reference
CAS Number	55720-33-7	[1]
Molecular Formula	C ₁₀ H ₅ Cl ₃	[1]
Molecular Weight	231.51 g/mol	[1]
Appearance	Colorless to pale yellow solid	[2]
Boiling Point	332.7 °C at 760 mmHg	[1]
Flash Point	228.3 °C	[1]
Density	1.452 g/cm ³	[1]
Vapor Pressure	0.000277 mmHg at 25°C	[1]
LogP (Octanol/Water Partition Coefficient)	4.8	[1]
Solubility in Water	Insoluble	[3]

Toxicological Data

Specific quantitative toxicity data for **1,2,5-trichloronaphthalene** is not readily available in the public domain. The data presented below is for trichloronaphthalenes as a group or for other relevant polychlorinated naphthalenes. It is crucial to handle **1,2,5-trichloronaphthalene** with the assumption that it possesses a similar toxicological profile to other toxic PCNs. Higher chlorinated naphthalenes are generally considered more toxic than lower chlorinated ones.[3]

Table 2: Summary of Toxicological Data for Trichloronaphthalenes and Related Compounds

Data Point	Value/Observation	Species/System	Compound	Reference
Acute Oral Toxicity (LD50)	Ranged from >3 mg/kg to 1540 mg/kg for various chlorinated naphthalenes.	Rat, Rabbit, Cattle	Polychlorinated Naphthalenes	[3]
Workplace Exposure Limits (PEL)	5 mg/m ³ (8-hour TWA)	Human	Trichloronaphthalene	[2]
Workplace Exposure Limits (REL)	5 mg/m ³ (10-hour TWA)	Human	Trichloronaphthalene	[2]
Workplace Exposure Limits (TLV)	5 mg/m ³ (8-hour TWA)	Human	Trichloronaphthalene	[2]
Mutagenicity (Ames Test)	1-Monochloronaphthalene and 1,2,3,4-tetrachloronaphthalene were not mutagenic.	Salmonella typhimurium	Monochloronaphthalene, Tetrachloronaphthalene	[3]
Developmental Toxicity	A PCN mixture was found to be fetotoxic and teratogenic at all dose levels tested (0.3-9.0 mg/kg bw). A NOAEL for maternal toxicity was established at 0.3 mg/kg bw.	Rat	Polychlorinated Naphthalene Mixture	[4]

Health Effects and Hazard Information

Exposure to trichloronaphthalenes can occur through inhalation, skin contact, and ingestion.[2]

Acute Effects:

- Irritation to the skin and eyes.[2]
- High exposure can lead to loss of appetite, nausea, headache, and dizziness.[2]

Chronic Effects:

- May cause an acne-like skin rash known as chloracne.[2]
- Potential for liver damage.[2] Severe and sometimes fatal liver disease has been associated with occupational exposure to PCNs.[5]

PCNs are persistent in the environment and can bioaccumulate.[6] The toxic effects of some PCNs are similar to those of dioxins.[6]

Experimental Protocols

Detailed experimental data for **1,2,5-trichloronaphthalene** is limited. The following are generalized protocols for key toxicological assays that would be relevant for assessing its safety.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.[7]

Methodology:

- **Tester Strains:** Several strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* (e.g., WP2uvrA) with pre-existing mutations in the histidine (for *Salmonella*) or tryptophan (for *E. coli*) synthesis pathway are used.[7]
- **Metabolic Activation:** The test is conducted both with and without a mammalian metabolic activation system (S9 mix), typically derived from rat liver, to detect mutagens that require

metabolic activation.[7]

- Exposure: The tester strains are exposed to a range of concentrations of the test substance (e.g., 313 to 5000 μ g/plate) on agar plates with a minimal amount of the required amino acid.[7]
- Incubation: The plates are incubated for a set period.
- Evaluation: A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies (colonies that have regained the ability to synthesize the required amino acid) compared to the negative control.[7]

In Vivo Rodent Acute Oral Toxicity Study

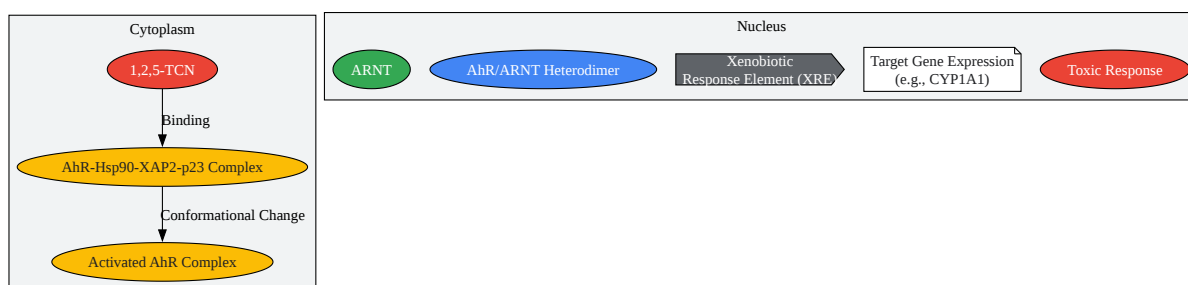
This study is designed to determine the short-term toxicity of a substance when administered orally.

Methodology:

- Test Animals: Typically, young adult rats or mice of a specific strain are used.
- Dose Administration: The test substance is administered in a single dose via gavage. A limit test may be performed first at a high dose (e.g., 2000 or 5000 mg/kg body weight). If toxicity is observed, a dose-ranging study with multiple dose groups is conducted.
- Observation Period: Animals are observed for a period of up to 14 days for signs of toxicity, morbidity, and mortality. Body weight changes are also monitored.
- Necropsy: At the end of the observation period, all animals are euthanized and a gross necropsy is performed. Tissues and organs may be collected for histopathological examination.
- Endpoint: The primary endpoint is the LD50 (the dose that is lethal to 50% of the test animals), along with detailed observations of toxic effects.

Signaling Pathways

While direct evidence for **1,2,5-trichloronaphthalene** is lacking, many polychlorinated aromatic hydrocarbons, including other PCNs, are known to exert their toxic effects through the Aryl Hydrocarbon Receptor (AhR) signaling pathway.



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Safety and Handling Precautions

Given the potential hazards, stringent safety measures must be implemented when handling **1,2,5-trichloronaphthalene**.

Engineering Controls

- Ventilation: Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2]
- Enclosure: Where possible, enclose operations to minimize the release of dust or vapor.[2]

Personal Protective Equipment (PPE)

- **Respiratory Protection:** If engineering controls are insufficient, a NIOSH-approved respirator appropriate for organic vapors and particulates should be worn.
- **Hand Protection:** Wear solvent-resistant gloves. Consult with the glove manufacturer for specific recommendations.
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes are required. For larger quantities or potential for significant exposure, chemical-resistant coveralls should be considered.

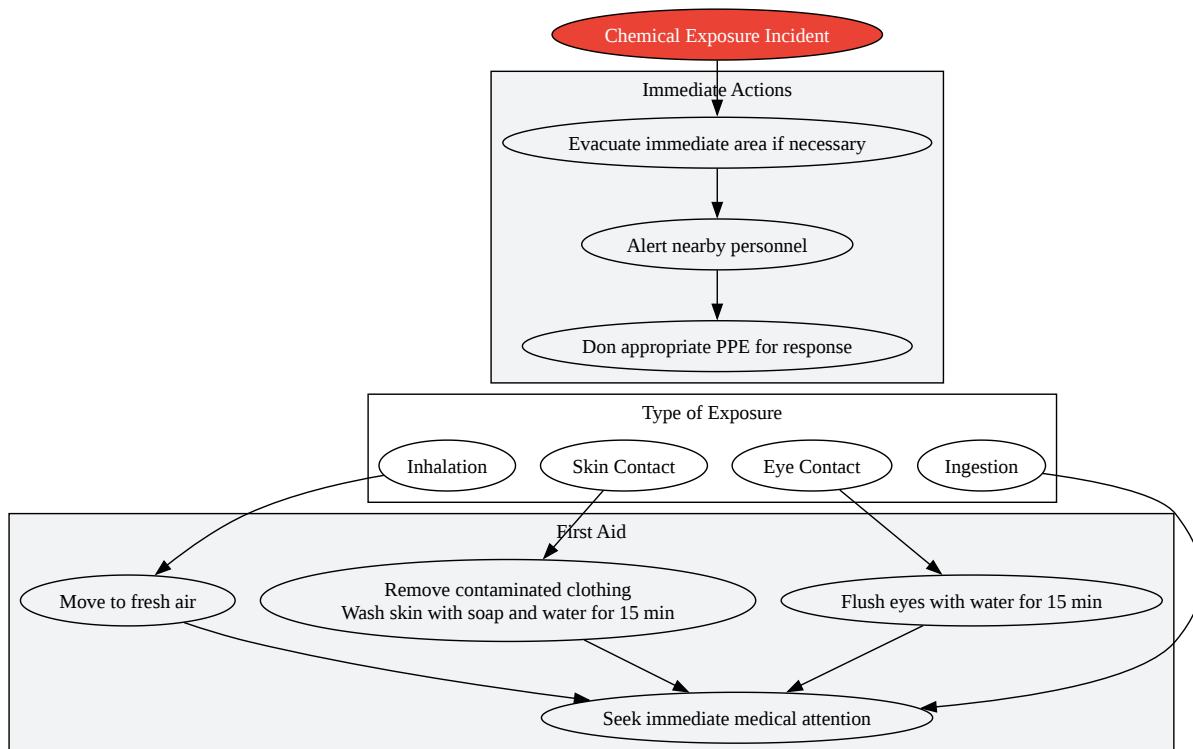
Hygiene Practices

- Wash hands thoroughly after handling and before leaving the laboratory.[\[2\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[2\]](#)
- Contaminated work clothing should be removed and laundered by individuals informed of the hazards.[\[2\]](#)

Storage and Disposal

- **Storage:** Store in a cool, well-ventilated area in tightly closed containers.[\[2\]](#) Store away from oxidizing agents.[\[2\]](#)
- **Disposal:** Dispose of as hazardous waste in accordance with all federal, state, and local regulations.

Emergency Procedures



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Spills:

- Evacuate non-essential personnel from the spill area.[2]

- Wearing appropriate PPE, collect the spilled material in a safe manner and place it in a sealed container for disposal.[\[2\]](#)
- Ventilate the area and wash the spill site after cleanup is complete.[\[2\]](#)
- For large spills, contact your institution's environmental health and safety department.

Fire:

- Trichloronaphthalene may burn but does not ignite readily.[\[2\]](#)
- Use dry chemical, CO₂, water spray, or foam extinguishers.[\[2\]](#)
- Fire may produce poisonous gases, including hydrogen chloride and phosgene.[\[2\]](#)
Firefighters should wear self-contained breathing apparatus.

First Aid:

- Inhalation: Move the person to fresh air.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.[\[2\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[2\]](#)
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

In all cases of exposure, seek medical attention and provide the Safety Data Sheet (if available) or this guide to the medical personnel.

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References

- 1. 1,2,5-TRICHLORONAPHTHALENE | lookchem [lookchem.com]
- 2. 1-Chloronaphthalene | C₁₀H₇Cl | CID 7003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CHLORINATED NAPHTHALENES (CICAD 34, 2001) [inchem.org]
- 4. Prenatal developmental toxicity of polychlorinated naphthalenes (PCNs) in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The toxicological profile of polychlorinated naphthalenes (PCNs) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ewg.org [ewg.org]
- 7. Evaluation of genotoxicity of Trois through Ames and in vitro chromosomal aberration tests - PMC [pmc.ncbi.nlm.nih.gov]
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